

# Isovouacapenol C: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Isovouacapenol C

Cat. No.: B592900

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CAS Number: 455255-15-9

Molecular Formula: C<sub>27</sub>H<sub>34</sub>O<sub>5</sub>

Molecular Weight: 438.56 g/mol

This technical guide provides an in-depth overview of **Isovouacapenol C**, a cassane-type furanoditerpenoid of interest to researchers in drug discovery and development. This document outlines its chemical properties, biological activities, and proposed mechanisms of action, supported by experimental data and protocols.

## Chemical and Physical Data

Property	Value	Source
CAS Number	455255-15-9	[1]
Molecular Formula	C <sub>27</sub> H <sub>34</sub> O <sub>5</sub>	[1]
Molecular Weight	438.56 g/mol	[1]
Type of Compound	Diterpenoid	[1]
Purity	95%~99%	[1]
Identification Methods	Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR)	[1]

## Biological Activities

**Isovouacapenol C** has been isolated from *Caesalpinia pulcherrima*, a plant with a history of use in traditional medicine for treating a variety of ailments, including inflammation and ulcers. [2][3] Scientific studies have begun to validate these traditional uses, identifying specific bioactive compounds like **Isovouacapenol C** and other cassane diterpenoids as contributors to the plant's therapeutic effects.

### Anti-inflammatory Activity

Recent studies have demonstrated that **Isovouacapenol C**, along with other cassane diterpenoids isolated from *C. pulcherrima*, exhibits moderate anti-inflammatory activity. The inhibitory effects on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages are a key indicator of this activity.

Compound	IC <sub>50</sub> (μM) for NO Inhibition
Caesalpulcherrin K	6.04 ± 0.34
Caesalpulcherrin L	7.89 ± 0.52
Caesalpulcherrin M	8.92 ± 0.65
Isovouacapenol C	Data for related compounds, specific IC <sub>50</sub> for Isovouacapenol C in this assay was not provided in the source
6β-cinnamoyl-7β-hydroxyvouacapen-5α-ol	7.53 ± 0.48
Pulcherrimin C	6.88 ± 0.41

Source: Adapted from a study on cassane diterpenoids from *Caesalpinia pulcherrima*. [4]

The anti-inflammatory mechanism of cassane diterpenoids is believed to involve the downregulation of pro-inflammatory mediators. For instance, some cassane diterpenoids have been shown to suppress the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2). [5]

### Antimicrobial Activity

Extracts from *Caesalpinia pulcherrima* have shown broad-spectrum antimicrobial activity. While specific data for purified **Isovouacapenol C** is limited, related cassane diterpenoids from the same plant have demonstrated significant antibacterial effects against various strains, including *Bacillus cereus*, *Staphylococcus aureus*, and methicillin-resistant *Staphylococcus aureus* (MRSA).[6]

Compound	Test Organism	MIC (μM)
Pulcherritam H	<i>Bacillus cereus</i>	6.25
Pulcherritam H	<i>Staphylococcus aureus</i>	12.5
Pulcherritam H	<i>Pseudomonas syringae</i> pv. <i>actinidae</i>	12.5
Pulcherritam A	Methicillin-resistant <i>Staphylococcus aureus</i>	Potent Activity
Pulcherritam C	Methicillin-resistant <i>Staphylococcus aureus</i>	Potent Activity

Source: Adapted from a study on cassane diterpenoids from *Caesalpinia pulcherrima*.[\[6\]](#)

## Antifeedant Activity

**Isovouacapenol C** has demonstrated notable antifeedant properties against the agricultural pest *Mythimna separata*. This suggests its potential as a natural pesticide.

Compound	EC <sub>50</sub> (μg/cm <sup>2</sup> ) against <i>Mythimna separata</i>
Isovouacapenol C	3.43
Pulcherrin N	4.20

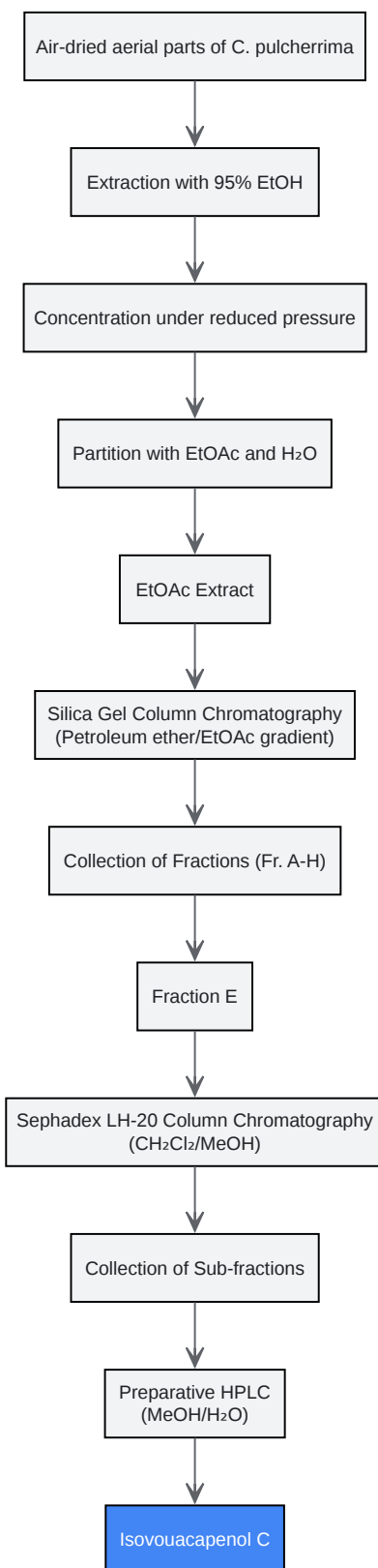
Source: Adapted from a study on cassane diterpenoids from *Caesalpinia pulcherrima*.[\[7\]](#)

## Experimental Protocols

### Isolation of Isovouacapenol C

The following is a general protocol for the isolation of **Isovouacapenol C** from the aerial parts of *Caesalpinia pulcherrima*, based on published methods.[\[4\]](#)[\[7\]](#)

#### Workflow for Isolation of **Isovouacapenol C**



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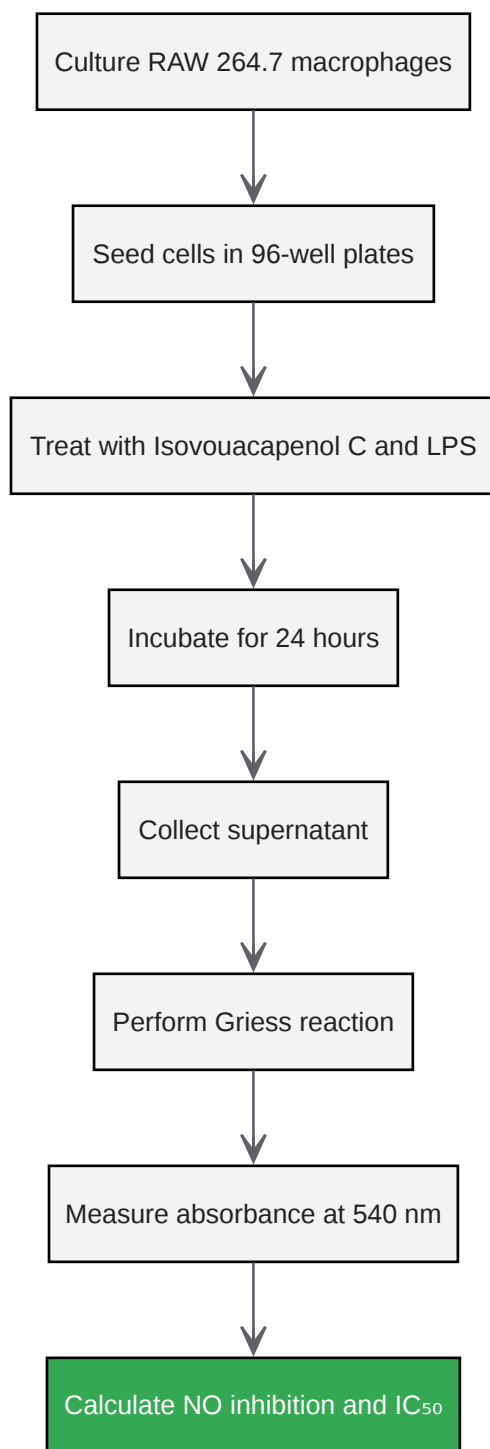
Caption: Workflow for the isolation of **Isovouacapenol C**.

- **Extraction:** Air-dried and powdered aerial parts of *C. pulcherrima* are extracted with 95% ethanol at room temperature.
- **Concentration and Partitioning:** The ethanol extract is concentrated under reduced pressure to yield a crude extract. This extract is then suspended in water and partitioned with ethyl acetate (EtOAc).
- **Column Chromatography:** The EtOAc-soluble fraction is subjected to silica gel column chromatography, eluting with a gradient of petroleum ether and EtOAc to yield several fractions.
- **Purification:** The fraction containing **Isovouacapenol C** is further purified using Sephadex LH-20 column chromatography with a mobile phase of dichloromethane/methanol.
- **Final Purification:** The final purification is achieved by preparative High-Performance Liquid Chromatography (HPLC) using a methanol/water gradient to yield pure **Isovouacapenol C**.

## Anti-inflammatory Assay (Nitric Oxide Inhibition)

The following protocol is a standard method to assess the anti-inflammatory activity of compounds by measuring the inhibition of nitric oxide production in LPS-stimulated macrophages.<sup>[4][5]</sup>

Workflow for Nitric Oxide Inhibition Assay



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Caption: Workflow for the nitric oxide inhibition assay.

- Cell Culture: RAW 264.7 macrophage cells are cultured in DMEM supplemented with 10% FBS and antibiotics.

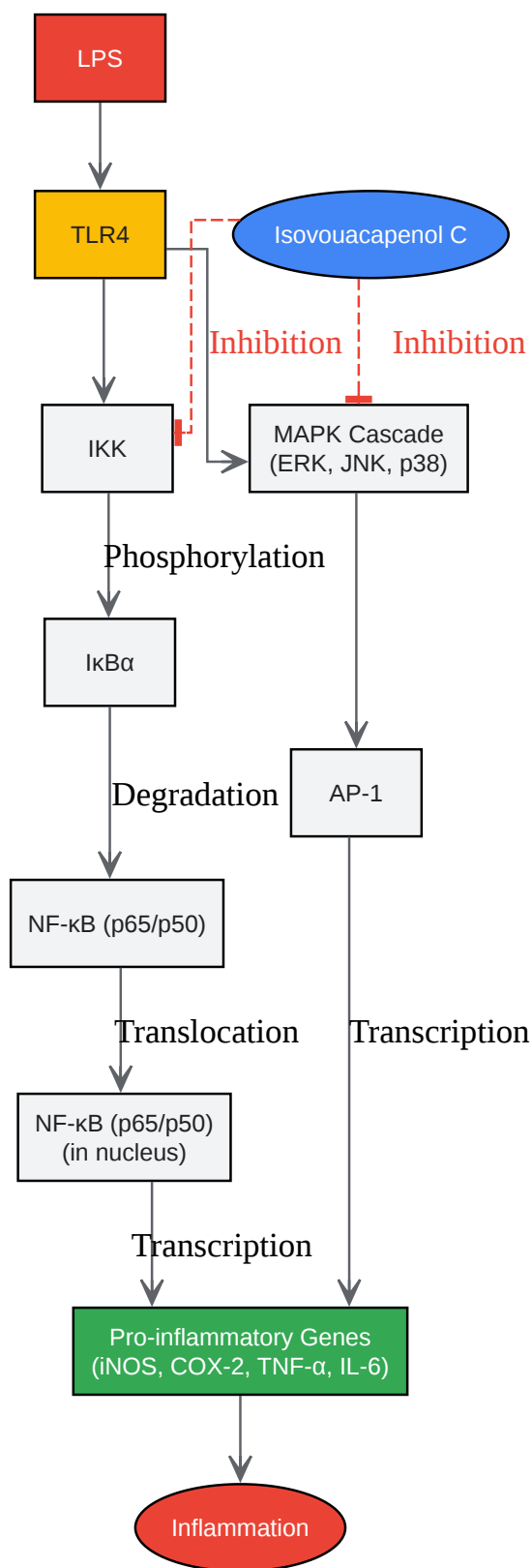
- **Cell Seeding:** Cells are seeded into 96-well plates at a suitable density and allowed to adhere overnight.
- **Treatment:** The cells are pre-treated with various concentrations of **Isovouacapenol C** for 1 hour, followed by stimulation with lipopolysaccharide (LPS) to induce nitric oxide production.
- **Incubation:** The plates are incubated for 24 hours.
- **Nitrite Quantification:** The concentration of nitrite, a stable product of NO, in the culture supernatant is measured using the Griess reagent.
- **Data Analysis:** The absorbance is measured at 540 nm, and the percentage of NO inhibition is calculated relative to the LPS-treated control. The IC<sub>50</sub> value is then determined.

## Proposed Signaling Pathways

The precise signaling pathways modulated by **Isovouacapenol C** are still under investigation. However, based on the known mechanisms of other cassane diterpenoids and related anti-inflammatory compounds, it is plausible that **Isovouacapenol C** exerts its effects through the inhibition of the NF-κB and MAPK signaling pathways.<sup>[5]</sup>

### Proposed Anti-inflammatory Signaling Pathway of **Isovouacapenol C**





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Caption: Proposed anti-inflammatory signaling pathway of **Isovouacapenol C**.

LPS stimulation of TLR4 on macrophages typically activates downstream signaling cascades, including the IKK/NF- $\kappa$ B and MAPK pathways. This leads to the translocation of transcription factors like NF- $\kappa$ B and AP-1 into the nucleus, where they induce the expression of pro-inflammatory genes. It is hypothesized that **Isovouacapenol C** may inhibit one or more key signaling molecules in these pathways, such as IKK or components of the MAPK cascade, thereby reducing the production of inflammatory mediators.

## Conclusion

**Isovouacapenol C** is a promising natural product with demonstrated biological activities, particularly in the areas of anti-inflammatory and antifeedant effects. Further research is warranted to fully elucidate its mechanisms of action and to explore its therapeutic potential. This technical guide provides a foundational resource for scientists and researchers interested in advancing the study of this intriguing cassane diterpenoid.

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